

Application Note: Bornyl Isovalerate in Functional Perfumery & Aromachology

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Compound of Interest

Compound Name: *Bornyl isovalerate*

CAS No.: 76-50-6

Cat. No.: B1211727

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Abstract & Strategic Significance

Bornyl isovalerate (

) is a terpene ester naturally occurring in the essential oil of *Valeriana officinalis* (Valerian root). While historically utilized for its mild sedative properties in traditional medicine, its application in modern perfumery is that of a sophisticated "bridge" molecule.

For the fragrance chemist, **Bornyl isovalerate** solves a specific volatility problem: it anchors the diffusive, camphoraceous notes of Borneol while masking the offensive "cheesy" volatility of isovaleric acid, resulting in a warm, herbaceous, and balsamic profile. This guide provides protocols for its synthesis, quality control, and stability testing in functional matrices.

Physicochemical Characterization

Understanding the physical parameters is the prerequisite for successful formulation. **Bornyl isovalerate** exhibits high hydrophobicity, making it an excellent fixative for non-polar matrices but requiring solubilizers in aqueous-alcoholic systems.

Table 1: Technical Specifications

Parameter	Value	Relevance to Formulation
CAS Number	76-50-6	Regulatory Identification
Molecular Weight	238.37 g/mol	Mid-range volatility (Heart/Base note)
LogP (Predicted)	~4.8 - 5.2	High substantivity; binds well to polymers/skin
Vapor Pressure	0.006 mmHg @ 25°C	Low volatility; acts as a fixative
Flash Point	> 100°C	Safe for standard compounding
Odor Profile	Herbaceous, Camphoraceous, Valerian, Fruity	Modifier for Fougère and Pine accords
Occurrence	Valeriana officinalis, Valeriana jatamansi	Natural claim substantiation

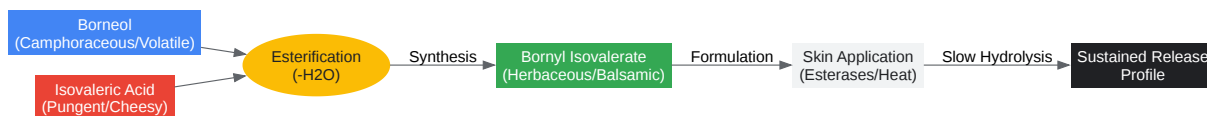
Structural & Olfactory Pharmacology

The efficacy of **Bornyl isovalerate** lies in its hydrolysis kinetics and receptor interaction.

- The "Masking" Mechanism: Isovaleric acid is potent and often unpleasant (sweat-like). By esterifying it with Borneol, the carboxyl group is capped, eliminating the proton donation responsible for the sharp acidic bite.
- Release Kinetics: Upon application to the skin, enzymatic hydrolysis (via skin esterases) and pH-driven breakdown slowly release minute quantities of the parent alcohol (Borneol) and acid, creating a dynamic, evolving scent profile that extends the "freshness" of pine/camphor notes far beyond their natural evaporation curve.

Diagram 1: Olfactory Mechanism & Synthesis Logic

This diagram illustrates the esterification logic and the subsequent olfactory release pathway.



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Figure 1: The synthesis of **Bornyl isovalerate** caps the pungent acid, creating a stable ester that releases scent slowly via skin interaction.

Experimental Protocols

Protocol A: Synthesis via Acid-Catalyzed Esterification (Lab Scale)

Objective: Produce high-purity **Bornyl isovalerate** for olfactory benchmarking. Rationale: Direct Fischer esterification is chosen for its atom economy and ease of purification compared to acyl chloride routes.

Reagents:

- L-Borneol (15.4 g, 0.1 mol)
- Isovaleric acid (12.2 g, 0.12 mol)
- p-Toluenesulfonic acid (p-TSA) (0.5 g, catalyst)
- Toluene (50 mL, solvent)

Workflow:

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Charging: Add Borneol, Isovaleric acid, p-TSA, and Toluene to the flask.

- Reflux: Heat the mixture to reflux (approx. 115°C). Water will azeotropically distill into the Dean-Stark trap.
- Monitoring: Continue reflux until water collection ceases (approx. 3-5 hours).
- Work-up:
 - Cool to room temperature.
 - Wash the organic layer with saturated (3 x 20 mL) to neutralize excess acid (Critical for odor purity).
 - Wash with Brine (1 x 20 mL).
 - Dry over anhydrous .
- Purification: Remove solvent via rotary evaporation. Purify the residue via vacuum distillation or silica gel chromatography (Hexane:EtOAc 95:5).

Validation:

- Target Yield: >85%
- Odor Check: Must lack sharp acidic notes.

Protocol B: Stability Stress Testing in Functional Bases

Objective: Determine the hydrolytic stability of **Bornyl isovalerate** in aggressive media (High pH/Surfactants). Context: Esters are prone to hydrolysis in alkaline bases (e.g., soaps), which would release the smell of "sweaty feet" (Isovaleric acid). This test is mandatory before commercial use.

Materials:

- Test Vehicle A: Ethanol 96% (Perfume control)

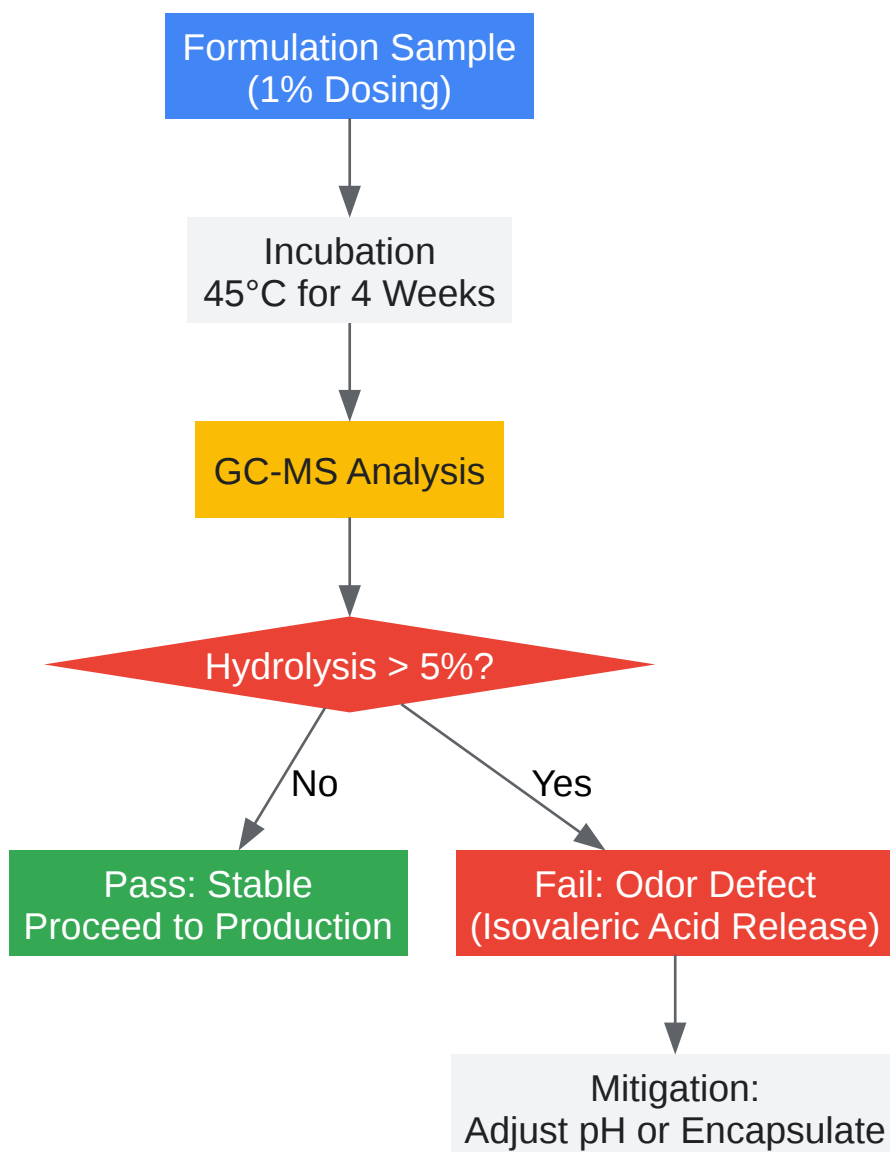
- Test Vehicle B: Liquid Soap Base (pH 9.0)
- Test Vehicle C: Acidic Fabric Softener Base (pH 3.0)

Methodology:

- Dosing: Incorporate **Bornyl isovalerate** at 1.0% (w/w) into each vehicle.
- Incubation: Divide samples into two sets:
 - Set 1: 4°C (Control)
 - Set 2: 45°C (Accelerated Aging)
- Timepoints: Evaluate at T=0, T=2 weeks, T=4 weeks, T=8 weeks.
- Evaluation Metrics:
 - Olfactory: Panel test (n=3) looking specifically for "sour/cheesy" off-notes.
 - Analytical: GC-MS quantification of remaining ester vs. free acid.

Diagram 2: Stability & QC Workflow

This flowchart guides the researcher through the decision-making process based on stability data.



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Figure 2: Critical path for validating ester stability. Hydrolysis resulting in >5% free acid typically triggers olfactory rejection.

Regulatory & Safety Profile

Before clinical or consumer application, safety margins must be established. **Bornyl isovalerate** is generally recognized as safe (GRAS) but requires strict adherence to IFRA (International Fragrance Association) standards.

- Skin Sensitization: Low risk. However, oxidized terpenes (from the borneol moiety) can be sensitizing. Use antioxidants (BHT/Tocopherol) in final formulation.
- Phototoxicity: None reported.
- Therapeutic Overlap: Due to its presence in Valerian, high concentrations may induce mild relaxation. This "active scent" property is valuable for functional aromatherapy products (sleep aids, stress relief).

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